

(S)-Prunasin Tetraacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (S)-Prunasin Tetraacetate

Cat. No.: B12290692

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Introduction & Structural Significance

(S)-Prunasin Tetraacetate is a synthetically modified, peracetylated derivative of (S)-prunasin, a naturally occurring cyanogenic glucoside. While its diastereomer, (R)-prunasin, is widely distributed in the seeds of Prunus species (such as almonds and cherries), the (S)-epimer is predominantly isolated from the elderberry plant, *Sambucus nigra*, and is historically referred to as sambunigrin [1].

In drug development and analytical chemistry, the native glucoside presents a challenge: it is highly hydrophilic and highly susceptible to rapid enzymatic degradation by endogenous β -glucosidases. By synthesizing the tetraacetate derivative, researchers effectively "cap" the four hydroxyl groups of the glucose moiety. This structural modification serves a dual purpose: it dramatically increases the molecule's lipophilicity—enabling superior chromatographic resolution—and acts as a steric shield, preventing premature enzymatic hydrolysis during complex bioassays or synthetic cascades.

Quantitative Chemical and Physical Properties

To facilitate assay design and analytical tracking, the core quantitative data for **(S)-Prunasin Tetraacetate** is summarized below.

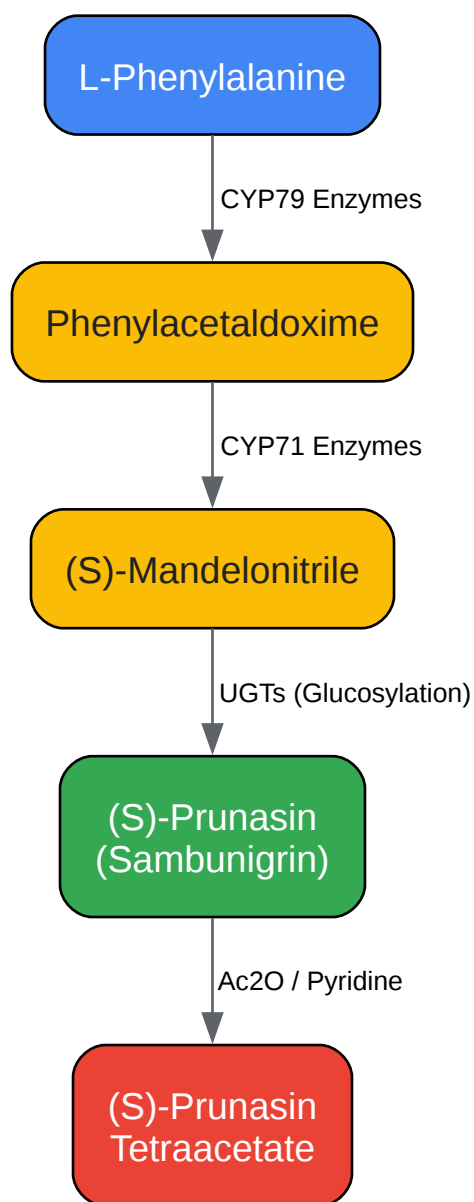
Property	Value
Chemical Name	(S)-Prunasin Tetraacetate
Common Synonym	Sambunigrin tetraacetate
CAS Registry Number	60981-44-4
Molecular Formula	C ₂₂ H ₂₅ NO ₁₀
Molecular Weight	463.44 g/mol
Exact Mass	463.1478 g/mol
Stereochemistry	(S) configuration at the mandelonitrile aglycone
Target Enzyme Inhibition	DNA Polymerase β (via its deacetylated active form)

Data supported by chemical registry standards [2] and analytical reference materials [3].

Biosynthesis and Chemical Derivatization

The production of **(S)-Prunasin Tetraacetate** relies on a hybrid approach: biological synthesis of the core glucoside followed by chemical derivatization. In the native plant pathway (or engineered *E. coli* whole-cell biocatalysts), the precursor L-phenylalanine is converted to an aldoxime by CYP79 enzymes, then to mandelonitrile by CYP71 enzymes. Uridine diphosphate glucosyltransferases (UGTs) then catalyze the stereoselective glucosylation to form (S)-prunasin [4].

To achieve the tetraacetate form, the purified (S)-prunasin undergoes a peracetylation reaction.



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Biosynthetic pathway of (S)-Prunasin and subsequent chemical acetylation.

Experimental Methodology: Synthesis and Isolation

The following protocol outlines the chemical peracetylation of (S)-prunasin to yield **(S)-Prunasin Tetraacetate**. This is a self-validating system; the reaction design inherently drives the product to a state that can be easily precipitated and analytically verified.

Step 1: Preparation of the Reaction Matrix

- Action: Dissolve 100 mg of purified (S)-prunasin in 2.0 mL of anhydrous pyridine at 0°C under an inert nitrogen atmosphere.
- Causality: Pyridine is selected because it acts as both the solvent and the acid scavenger. By neutralizing the acetic acid generated during the reaction, pyridine prevents the reaction equilibrium from stalling, driving the acetylation to completion. The 0°C environment prevents exothermic degradation of the sensitive cyano group.

Step 2: Acetylation

- Action: Dropwise, add 1.0 mL of acetic anhydride (Ac_2O). Stir the mixture continuously and allow it to gradually warm to room temperature over 12 hours.
- Causality: The gradual warming controls the kinetics of the nucleophilic acyl substitution. The four hydroxyl groups on the glucose moiety have varying degrees of steric hindrance; a 12-hour duration ensures complete peracetylation without inducing epimerization at the chiral mandelonitrile center.

Step 3: Quenching and Precipitation

- Action: Pour the reaction mixture into 15 mL of crushed ice water. Stir vigorously for 30 minutes.
- Causality: Water rapidly hydrolyzes the unreacted acetic anhydride into water-soluble acetic acid. Because the newly formed **(S)-Prunasin Tetraacetate** is highly lipophilic (due to the four acetyl groups masking the hydroxyls), it becomes insoluble in the aqueous matrix and precipitates as a white/off-white solid, allowing for easy physical separation.

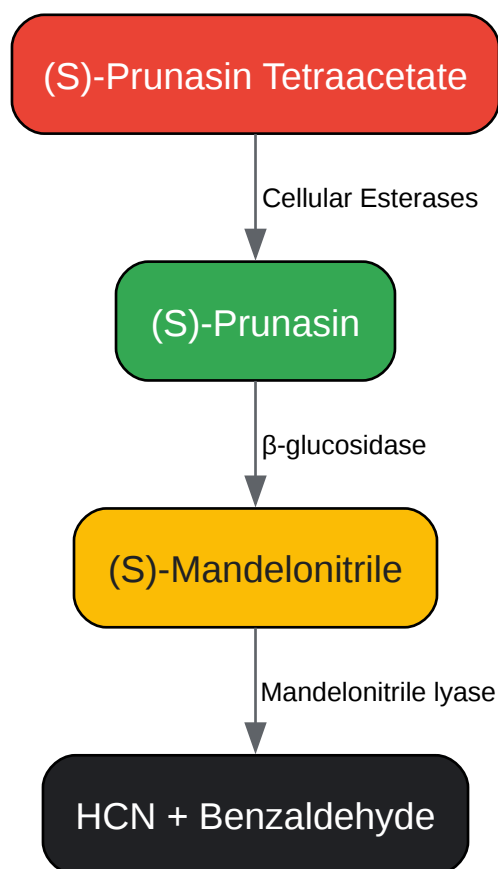
Step 4: Extraction and Washing

- Action: Extract the aqueous mixture with ethyl acetate (3 x 10 mL). Wash the combined organic layers with 1M HCl (to remove residual pyridine), saturated NaHCO_3 (to neutralize residual acid), and brine. Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Causality: This sequential washing protocol systematically eliminates all reaction byproducts. The HCl specifically protonates pyridine, forcing it into the aqueous layer, ensuring the final organic phase contains only the target compound.

Bioactivation and Pharmacological Relevance

While **(S)-Prunasin Tetraacetate** is synthetically stable, its pharmacological relevance lies in its ability to act as a prodrug or a controlled-release reference standard. The native glucoside, prunasin, is a documented inhibitor of DNA Polymerase β , an enzyme critical for base excision repair during DNA maintenance [5].

However, cyanogenic glucosides are also known for their defense mechanism: cyanogenesis. When the tetraacetate is exposed to cellular esterases, it is deacetylated back to (S)-prunasin. Subsequent cleavage by β -glucosidase yields mandelonitrile, which spontaneously (or enzymatically via mandelonitrile lyase) dissociates into toxic hydrogen cyanide (HCN) and benzaldehyde [6].



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*Bioactivation pathway of **(S)-Prunasin Tetraacetate** to cyanogenic products.*

Analytical Characterization (HPLC Validation)

To validate the success of the synthesis protocol, High-Performance Liquid Chromatography (HPLC) must be employed.

- Column Selection: Use a standard C18 Reversed-Phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Causality: Native prunasin often requires specialized porous graphitic carbon columns due to its extreme polarity. However, the acetylation of (S)-prunasin fundamentally alters its partition coefficient. The highly lipophilic tetraacetate derivative interacts strongly with the C18 stationary phase, allowing for baseline resolution between the (S)-epimer (sambunigrin tetraacetate) and any contaminating (R)-epimer (prunasin tetraacetate) which would otherwise co-elute.
- Mobile Phase: Isocratic elution using Acetonitrile:Water (60:40 v/v).
- Detection: UV absorbance at 254 nm (targeting the aromatic benzaldehyde ring of the aglycone).

References

- Full article: Prunasin production using engineered Escherichia coli expressing UGT85A47 from Japanese apricot and UDP-glucose biosynthetic enzyme genes Taylor & Francis Online URL:[[Link](#)]
- Cyanogenic Glucosides in Sambucus nigra L. ResearchGate / Acta Chemica Scandinavica URL:[[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. clinivex.com \[clinivex.com\]](https://clinivex.com)
- [3. Buy Online CAS Number 60981-47-7 - TRC - \(R\)-Prunasin Tetraacetate | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com)
- [4. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [5. PRUNASIN | 99-18-3 \[chemicalbook.com\]](https://chemicalbook.com)
- [6. CAS 99-18-3: Prunasin | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
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